

Introduction: A Versatile Building Block for Complex Syntheses

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Compound of Interest

Compound Name: *Boc-L-glutamic acid diallyl ester*

Cat. No.: *B1579640*

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N- α -(tert-Butoxycarbonyl)-L-glutamic acid γ -allyl ester, commonly abbreviated as Boc-L-Glu(OAll)-OH, is a selectively protected derivative of the amino acid L-glutamic acid. Its unique architecture, featuring two distinct and orthogonally removable protecting groups, makes it an invaluable asset in the fields of peptide synthesis, drug delivery, and polymer chemistry.[1][2]

The core utility of this molecule lies in its dual-protection strategy:

- The tert-butoxycarbonyl (Boc) group shields the α -amino group. This group is stable under a variety of reaction conditions but can be readily removed with mild acids, such as trifluoroacetic acid (TFA).[3][4]
- The allyl ester (All) protects the γ -carboxyl group. This group is stable to the acidic conditions used for Boc removal but can be selectively cleaved using transition metal catalysts, most commonly palladium(0) complexes like Pd(PPh₃)₄.[5]

This orthogonality allows for precise, stepwise chemical manipulations, enabling the construction of highly complex peptides and other advanced molecular architectures. This guide will explore the synthesis, characterization, and strategic applications that make Boc-L-Glu(OAll)-OH a cornerstone reagent in modern pharmaceutical research.

Physicochemical and Spectroscopic Profile

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective application in the laboratory. The key characteristics of Boc-L-Glu(OAll)-OH are summarized below.

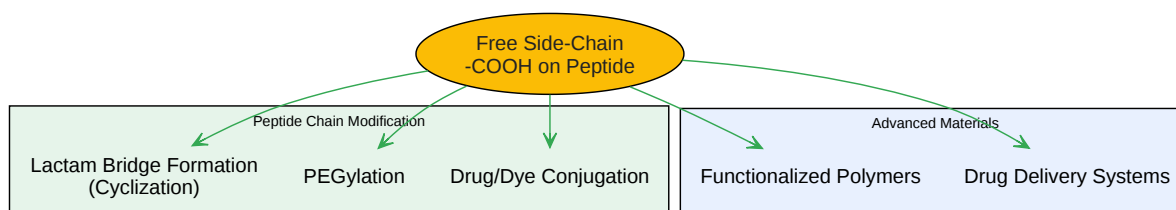
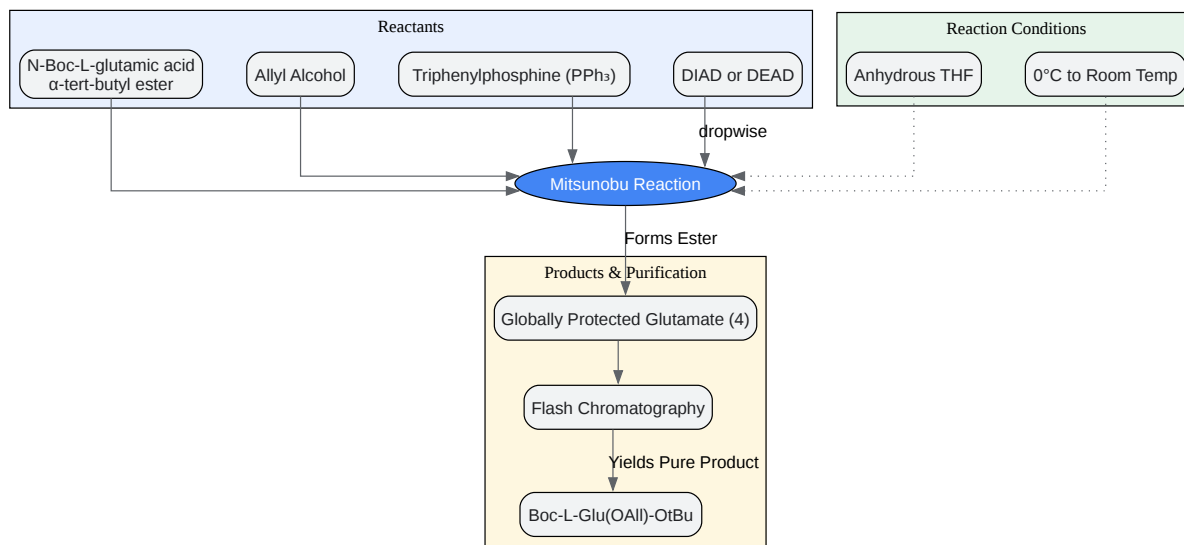
Property	Value	Source
CAS Number	132286-79-4	[1][6][7]
Molecular Formula	C ₁₃ H ₂₁ NO ₆	[1][8]
Molecular Weight	287.31 g/mol	[7][8]
Appearance	White powder	[1]
Purity	≥97% (HPLC)	[1]
Optical Rotation	[α] _D ²⁰ = -11 ± 2° (c=1 in MeOH)	[1]
Storage Conditions	0-8 °C	[1]
Synonyms	Boc-L-Glu(OAll)-OH, (S)-5-(Allyloxy)-2-((tert-butoxycarbonyl)amino)-5-oxopentanoic acid	[1][6]

Synthesis and Purification: A Validated Protocol

The reliable synthesis of Boc-L-Glu(OAll)-OH is crucial for its application. While several methods exist, one common and efficient approach involves the selective esterification of the γ-carboxylic acid of a suitably protected glutamic acid precursor. A well-documented method is the Mitsunobu reaction, which allows for the formation of the ester under mild conditions.[5][9]

Synthetic Workflow: Mitsunobu Esterification

The synthesis starts from a commercially available precursor, N-Boc-L-glutamic acid α-tert-butyl ester. The free γ-carboxylic acid is esterified using allyl alcohol.



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